

Application Notes and Protocols: Pegnivacogin for Factor IXa Inhibition

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Introduction

Pegnivacogin is a synthetic RNA aptamer that acts as a direct and selective inhibitor of coagulation Factor IXa (FIXa). It is a component of the REG1 and REG2 anticoagulation systems, which also include its complementary reversal agent, anivamersen.[1] **Pegnivacogin**'s targeted inhibition of the intrinsic coagulation pathway offers a promising therapeutic strategy for managing thrombotic events, particularly in the context of cardiovascular procedures.[2] These application notes provide a comprehensive overview of **pegnivacogin**'s characteristics, dosage information from clinical studies, and detailed protocols for its evaluation.

Mechanism of Action

Pegnivacogin binds with high affinity and specificity to the active site of Factor IXa, preventing its interaction with Factor VIIIa.[3] This inhibition blocks the formation of the tenase complex, which is responsible for the activation of Factor X to Factor Xa. Consequently, the downstream propagation of the coagulation cascade and the generation of thrombin are significantly reduced.[2][4]

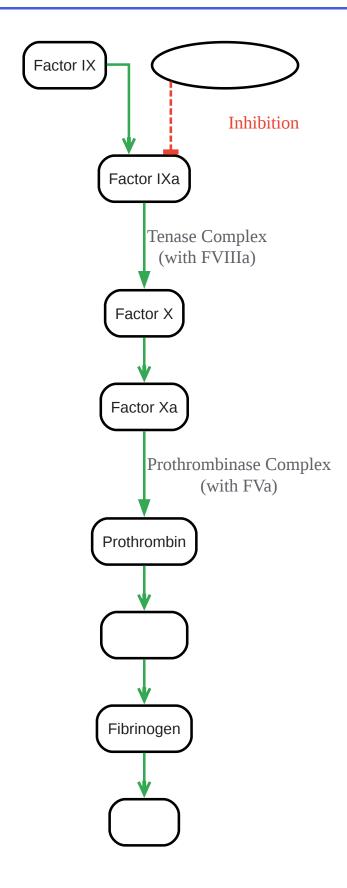




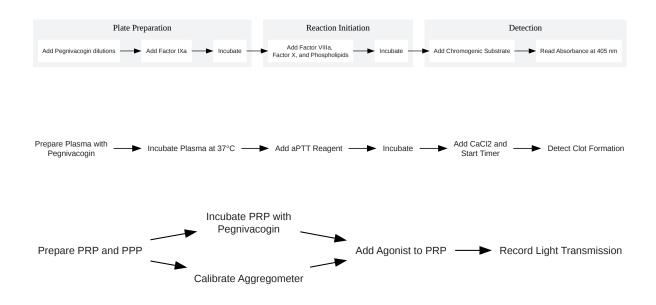


Below is a diagram illustrating the mechanism of action of **pegnivacogin** in the coagulation cascade.









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